

general description and uses of 2,5-Dinitrobenzoic acid

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Compound of Interest

Compound Name: 2,5-Dinitrobenzoic acid

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An In-depth Technical Guide to 2,5-Dinitrobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,5-Dinitrobenzoic acid**, a significant chemical compound with diverse applications in scientific research and industrial synthesis.

General Description

2,5-Dinitrobenzoic acid is an aromatic carboxylic acid derivative.^{[1][2]} It presents as a light yellow crystalline powder or prismatic crystals.^{[1][2]} This compound is soluble in ethanol, ether, and hot water.^[1] Its chemical structure, featuring two nitro groups and a carboxylic acid group on a benzene ring, is fundamental to its reactivity and utility in various chemical transformations.

Physicochemical Properties

The key physical and chemical properties of **2,5-Dinitrobenzoic acid** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₄ N ₂ O ₆	[2][3][4][5]
Molecular Weight	212.12 g/mol	[2][3][4]
Melting Point	177-182 °C	[1][2][4]
Boiling Point (Predicted)	419.6 ± 35.0 °C	[2]
Density (Predicted)	1.688 ± 0.06 g/cm ³	[2]
pKa	1.62 (at 25°C)	[5]
Appearance	Light yellow crystalline powder	[2]
Solubility	Soluble in ethanol, ether, and hot water	[1]

Synthesis of 2,5-Dinitrobenzoic Acid

2,5-Dinitrobenzoic acid can be synthesized through several routes, with two prominent methods being the nitration of o-nitrobenzoic acid and the oxidation of 2,5-dinitrotoluene.[6] A detailed experimental protocol for a two-step synthesis starting from 2-nitroso-5-nitrotoluene is provided below.

Synthesis Workflow



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Caption: Synthesis workflow for **2,5-Dinitrobenzoic acid**.

Experimental Protocol: Oxidation of 2-Nitroso-5-nitrotoluene[6]

This procedure details the oxidation of 2-nitroso-5-nitrotoluene to **2,5-Dinitrobenzoic acid**.

Materials:

- 2-nitroso-5-nitrotoluene (air-dried)
- Potassium dichromate (powdered)
- Concentrated sulfuric acid
- Water
- Ice

Equipment:

- 500-ml Erlenmeyer flask
- Efficient stirrer
- Ice-salt bath
- Hardened filter paper
- Suction filtration apparatus
- 600-ml beaker

Procedure:

- Prepare a suspension of 20 g (0.12 mole) of air-dried 2-nitroso-5-nitrotoluene in 100 ml of water in a 500-ml Erlenmeyer flask.
- Add 50 g (0.17 mole) of powdered potassium dichromate to the suspension.
- Place the flask in an ice-salt bath and stir the mixture vigorously.

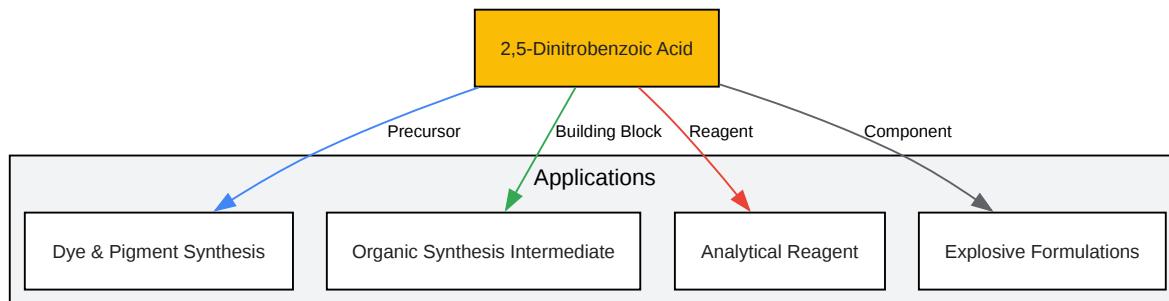
- Once the temperature drops to 5°C, slowly add 175 ml of concentrated sulfuric acid in a thin stream, ensuring the temperature does not exceed 35°C.
- After the addition of sulfuric acid is complete, continue stirring for one hour while maintaining the temperature between 30°C and 35°C.
- Cool the solution to 20°C and add 250 g of ice.
- Stir the mixture for a few minutes, then filter the solid with suction using hardened filter paper.
- Wash the collected solid with 35 ml of ice water.
- Suspend the solid in 25 ml of water in a 600-ml beaker and slowly dissolve it by the gradual addition of 55–65 ml of your chosen solvent.

Uses and Applications

2,5-Dinitrobenzoic acid serves as a versatile intermediate and reagent in various fields.

- Intermediate for Dyes and Pigments: It is a precursor in the synthesis of various dyes and pigments, contributing to the creation of vibrant and lasting colors for textiles and inks.[\[2\]](#)
- Organic Synthesis: This compound is a valuable building block in organic synthesis, facilitating the preparation of more complex chemical structures.[\[2\]](#)
- Analytical Chemistry: It is employed as a reagent for the identification and characterization of other chemical substances.[\[2\]](#)
- Explosive Formulations: Due to the presence of nitro groups, it has potential, though limited and highly regulated, applications in the formulation of explosives.[\[2\]](#)

Logical Relationship of Uses



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Caption: Applications of **2,5-Dinitrobenzoic acid**.

Safety and Handling

While a comprehensive safety data sheet should always be consulted before handling, the following table summarizes key safety information for **2,5-Dinitrobenzoic acid**.

Aspect	Information	Source
General Hazards	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	[7] [8] [9]
First Aid: Inhalation	Move person into fresh air. If not breathing, give artificial respiration.	[8] [10]
First Aid: Skin Contact	Wash off with soap and plenty of water.	[10]
First Aid: Eye Contact	Flush eyes with water as a precaution.	[10]
First Aid: Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person.	[10]
Firefighting Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[10]
Personal Protective Equipment	Dust mask type N95 (US), eyeshields, gloves.	[4]
Storage	Store in a cool place (2-8°C).	[2]

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety guidance. Always consult the latest SDS for **2,5-Dinitrobenzoic acid** before handling.

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